Endogenous formation potential of N-Nitrosoisonipecotic acid.

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Compound of Interest

Compound Name:	*N-Nitrosoisonipecotic acid*
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An In-depth Technical Guide to the Endogenous Formation Potential of **N-Nitrosoisonipecotic Acid** (NISO)

Authored by: A Senior Application Scientist

Abstract

The emergence of N-nitrosamine impurities as a significant concern in pharmaceutical products has necessitated a deeper understanding of their formation pathways. This technical guide provides a comprehensive examination of the endogenous formation potential of **N-Nitrosoisonipecotic acid** (NISO), an N-nitroso derivative of isonipecotic acid. Isonipecotic acid is a secondary cyclic amine that may be present as a structural component or impurity in active pharmaceutical ingredients (APIs), such as Risperidone[1][2]. This document delineates the core chemical and biological principles governing the in vivo nitrosation of isonipecotic acid, outlines robust methodologies for assessing its formation potential, and discusses key catalytic and inhibitory factors. It is intended for researchers, scientists, and drug development professionals engaged in the safety and quality assessment of pharmaceuticals.

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Introduction: The N-Nitrosamine Challenge and the Significance of NISO

N-nitroso compounds (NOCs) are a class of potent mutagens and carcinogens, and their presence in human drugs, even at trace levels, is a critical safety issue[3][4]. Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent limits on nitrosamine impurities in medicinal products[1][5]. While much focus has been on nitrosamines formed during drug synthesis and storage, the potential for their formation within the human body—endogenous nitrosation—represents a complex and significant risk factor[6].

Endogenous nitrosation occurs when ingested or systemically available amine precursors react with nitrosating agents present in the body[6][7]. The primary nitrosating agent is derived from dietary nitrate and nitrite. **N-Nitrosoisonipecotic acid** (NISO), with the IUPAC name 1-nitrosopiperidine-4-carboxylic acid, is the N-nitroso derivative of isonipecotic acid (piperidine-4-carboxylic acid)[8]. The potential for its endogenous formation is a critical consideration for any pharmaceutical product containing isonipecotic acid as a structural alert.

The Chemistry and Biology of Endogenous NISO Formation

The formation of NISO in vivo is not a random event but a predictable chemical reaction governed by the availability of its precursors and the prevailing physiological conditions.

Precursors

- Amine Precursor: Isonipecotic Acid Isonipecotic acid is a secondary cyclic amine. The presence of the N-H group in its piperidine ring makes it susceptible to electrophilic attack by a nitrosating agent, a fundamental step in N-nitrosamine formation[5][9]. It can be present in a drug substance as part of the API structure or as a related impurity.

- Nitrosating Agent Precursors: Nitrate and Nitrite The primary source of nitrosating agents in the body is dietary nitrate (NO_3^-), which is abundant in vegetables and drinking water[7][10]. A significant portion of ingested nitrate is absorbed and enters the entero-salivary circulation. In the oral cavity, commensal bacteria reduce nitrate to nitrite (NO_2^-)[10]. This nitrite, upon

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being swallowed with saliva, enters the acidic environment of the stomach, where it is converted into the active nitrosating species[10].

The Core Nitrosation Mechanism

In the acidic milieu of the stomach (pH 1-3), nitrite is protonated to form nitrous acid (HNO_2)[4]. Nitrous acid can then be further protonated and lose water to form the highly electrophilic nitrosonium ion (NO^+), or it can form dinitrogen trioxide (N_2O_3), another potent nitrosating agent[4][9]. The lone pair of electrons on the secondary nitrogen of isonipecotic acid then acts as a nucleophile, attacking the nitrosating agent to form NISO.

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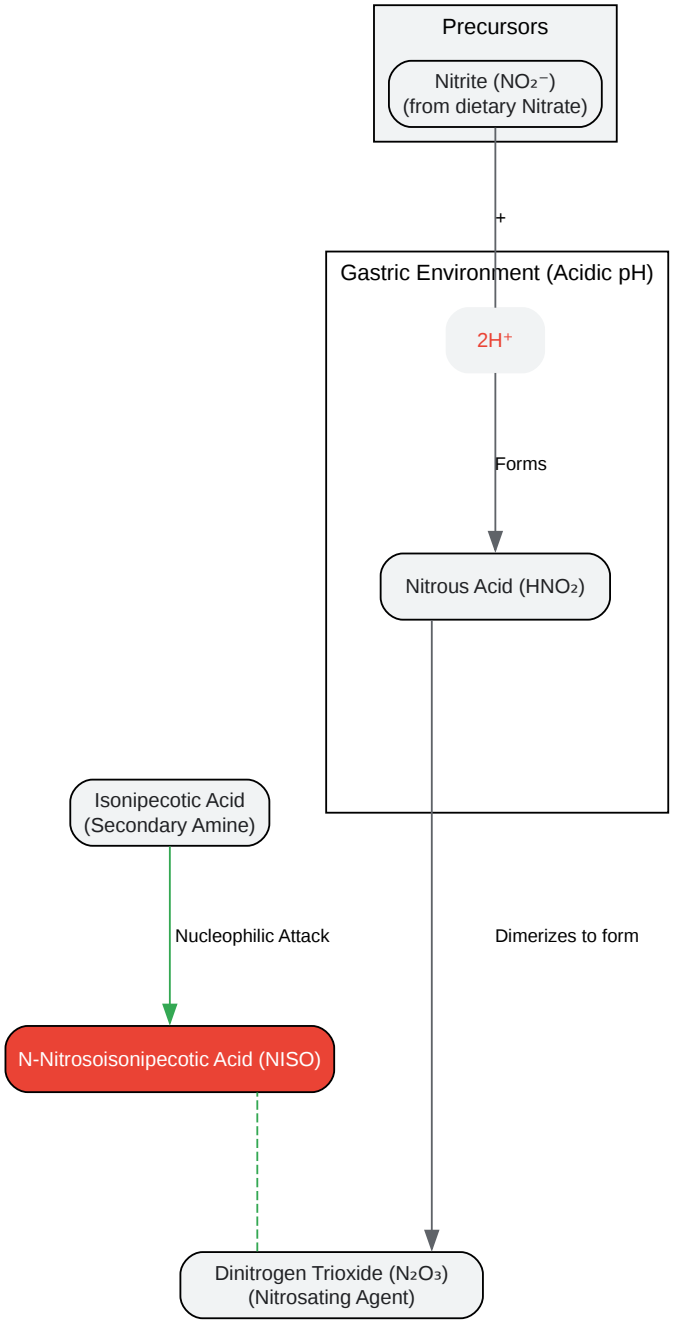


Fig 1: Core mechanism of NISO formation in the stomach.

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Caption: Fig 1: Core mechanism of NISO formation in the stomach.

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Factors Influencing NISO Formation

The rate and extent of endogenous NISO formation are influenced by several physiological and dietary factors. Understanding these factors is key to designing accurate risk assessment models.

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Factor	Effect on NISO Formation	Rationale / Mechanism
Gastric pH	Increases at low pH	Acidic conditions are required to convert nitrite into active nitrosating species like N_2O_3. The reaction rate for most secondary amines is maximal around pH 3.0-3.5[11].
Nitrite Concentration	Increases with higher concentration	The reaction rate is directly proportional to the concentration of both the amine and the nitrosating agent. Higher dietary nitrate/nitrite intake increases the available pool[10][11].
Catalysts	Increases rate	Thiocyanate (SCN^-): Present in saliva (especially in smokers), it forms nitrosyl thiocyanate (ONSCN), a powerful nitrosating agent[12]. Phenols & Thiols: Can form C-nitroso and S-nitroso intermediates, which then act as catalysts for N-nitrosation[12][13].
Inhibitors	Decreases rate	Ascorbic Acid (Vitamin C): A highly effective inhibitor that rapidly reduces nitrosating agents to nitric oxide (NO), preventing them from reacting with the amine[11][14]. Polyphenols (e.g., Catechin): Found in tea and fruits, these compounds can also scavenge nitrosating agents[14][15]. α-Tocopherol (Vitamin E): A lipid-

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soluble antioxidant that can inhibit nitrosation, though sometimes less effectively than ascorbic acid[16].

Methodologies for Assessing NISO Formation Potential

To quantify the risk of endogenous NISO formation, validated and robust experimental models are essential. These models simulate physiological conditions to provide a reliable prediction of in vivo outcomes.

In Vitro Simulation of Gastric Nitrosation

An in vitro model simulating the human stomach is the primary tool for assessing the nitrosation potential of a drug substance. This approach offers high throughput and control over experimental variables.

Experimental Protocol: Simulated Gastric Fluid (SGF) Assay

- Preparation of SGF: Prepare simulated gastric fluid (e.g., USP-defined SGF without pepsin) and adjust the pH to a physiologically relevant level, typically pH 2.0, to represent fasting conditions.
- Reagent Preparation:
  - Prepare a stock solution of the amine precursor (Isonipecotic Acid or the API containing this moiety) in a suitable solvent (e.g., water or SGF).
  - Prepare a fresh stock solution of sodium nitrite ($NaNO_2$).
  - For inhibition studies, prepare a stock solution of an inhibitor, such as ascorbic acid.
- Incubation:
  - Set up reaction vessels (e.g., amber glass vials) in a temperature-controlled incubator set to 37°C.

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- To each vessel, add the SGF and the amine precursor to achieve a clinically relevant concentration.
- Causality Insight: The choice of amine concentration should reflect the maximum potential systemic or gastric concentration following a therapeutic dose to represent a worst-case scenario.
- Initiate the reaction by adding sodium nitrite to a final concentration that mimics the upper range found in the human stomach (e.g., 25 µM)[11][17]. This simulates the continuous replenishment of nitrite from saliva[11].
- For control and inhibition experiments, set up parallel reactions:
  - Negative Control: Amine precursor in SGF without nitrite.
  - Positive Control: Amine precursor and nitrite in SGF.
  - Inhibition Arm: Amine precursor, nitrite, and ascorbic acid in SGF.

- Time-Point Sampling & Quenching:
  - At predetermined time points (e.g., 0, 15, 30, 60, 120 minutes), withdraw an aliquot from each reaction vessel.
  - Immediately quench the reaction to prevent further nitrosation during sample workup. This is achieved by adding a quenching agent like ammonium sulfamate or by rapidly increasing the pH.
- Sample Preparation for Analysis:
  - Perform solid-phase extraction (SPE) or liquid-liquid extraction to clean up the sample and concentrate the NISO analyte, removing interfering matrix components[18].
- Analytical Quantification:
  - Analyze the prepared samples using a validated, highly sensitive analytical method, such as Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

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- Causality Insight: LC-MS/MS is the gold standard due to its exceptional specificity (using Multiple Reaction Monitoring, MRM) and low limits of detection (LOD) and quantification (LOQ), which are necessary for measuring trace levels of nitrosamines[19].
- Quantify NISO concentration against a standard curve prepared with a certified NISO reference standard[1].

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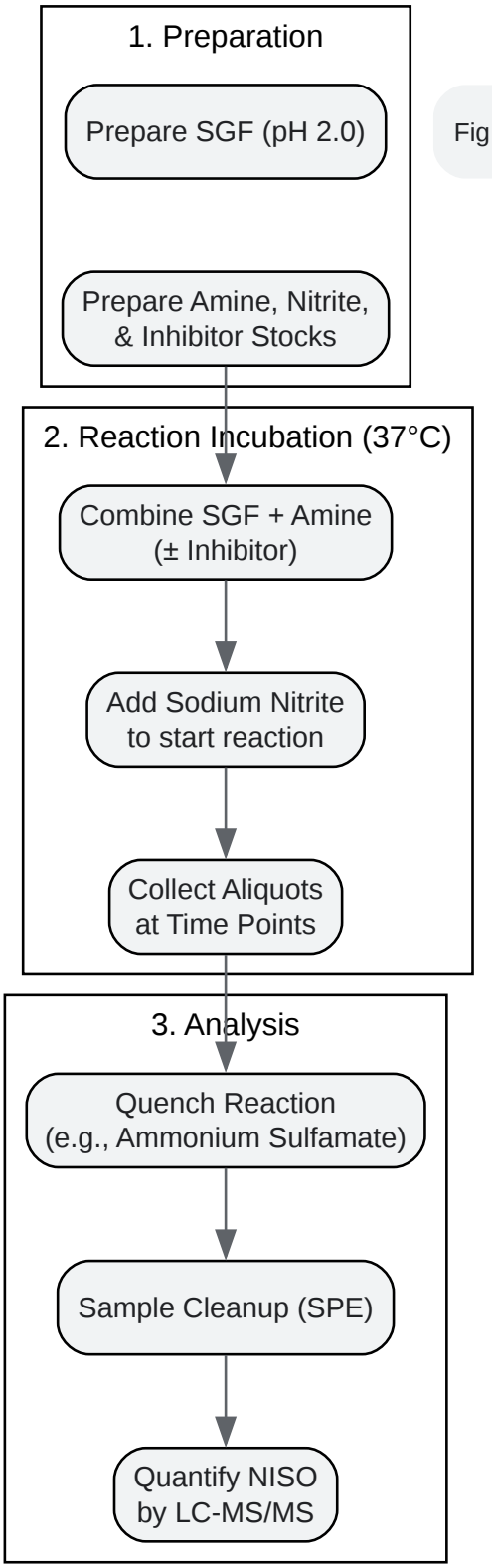


Fig 2: Experimental workflow for in vitro NISO assessment.

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Caption: Fig 2: Experimental workflow for in vitro NISO assessment.

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In Vivo Assessment

While more complex, in vivo studies in animal models (e.g., rats) provide the most definitive evidence of endogenous formation. These studies typically involve co-administration of the amine precursor and a nitrosating agent precursor, followed by analysis of biological matrices.

Protocol Outline: Rodent Model

- Animal Groups: Divide animals into groups: negative control (vehicle only), amine precursor only, amine + nitrite, and amine + nitrite + inhibitor (e.g., ascorbic acid)[15].
- Administration: Administer the compounds via oral gavage[15].
- Sample Collection: Collect urine and/or feces over a defined period (e.g., 24-72 hours)[15].
- Analysis: Extract and quantify NISO and its metabolites from the collected samples using LC-MS/MS. The presence of NISO in the urine of the co-administered group, absent in the control groups, confirms endogenous formation[15][16].

Interpreting Quantitative Data

The data generated from these experiments allow for a quantitative risk assessment. The rate of NISO formation can be calculated and used in kinetic models to predict the total amount of NISO that could be formed in vivo under various conditions[20].

Example Data from an In Vitro SGF Assay:

Condition	NISO Concentration at 60 min (ng/mL)	% Inhibition
Isonipecotic Acid + Nitrite	15.2	N/A
Isonipecotic Acid + Nitrite + Ascorbic Acid	< 1.0 (Below LOQ)	> 93%

This data clearly demonstrates the potential for NISO formation under gastric conditions and the profound inhibitory effect of ascorbic acid, providing a strong scientific basis for mitigation strategies.

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Conclusion and Risk Mitigation

The endogenous formation of **N-Nitrosoisonipecotic acid** is a plausible risk for any drug product containing an isonipecotic acid moiety. The reaction is governed by well-understood principles of N-nitrosation chemistry, primarily driven by the interaction of the secondary amine with nitrite-derived nitrosating agents in the acidic environment of the stomach.

A thorough risk assessment, grounded in robust in vitro and, if necessary, in vivo experimental data, is paramount. The methodologies described in this guide provide a self-validating system for quantifying this risk. Should a significant potential for endogenous formation be identified, the co-administration or co-formulation with nitrosation inhibitors like ascorbic acid presents a scientifically supported and effective mitigation strategy[11][14]. By understanding the causality behind NISO formation, drug developers can proactively design safer medicines and ensure patient safety.

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